

An In-depth Technical Guide to the Safe Handling of Azido-PEG5-acid

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Compound of Interest

Compound Name: Azido-PEG5-acid

Cat. No.: B605864

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Azido-PEG5-acid**, a hydrophilic bifunctional linker commonly utilized in bioconjugation and drug delivery applications. The information is compiled from various safety data sheets and chemical suppliers to ensure a thorough understanding of its properties and associated hazards.

Chemical and Physical Properties

Azido-PEG5-acid is a water-soluble polyethylene glycol (PEG) derivative containing a terminal azide group and a carboxylic acid. These functional groups allow for covalent attachment to other molecules, making it a versatile tool in life sciences research.^{[1][2][3][4][5]} The azide group can react with alkynes, BCN, or DBCO through "Click Chemistry," while the carboxylic acid can form stable amide bonds with primary amines using activators like EDC or HATU.

Property	Value	Source
Chemical Formula	C13H25N3O7	BroadPharm, Chem-Impex, BroadPharm SDS
Molecular Weight	335.35 g/mol (or 335.4)	Chem-Impex, BroadPharm, BroadPharm SDS
CAS Number	1425973-16-5	BroadPharm, Chem-Impex, BroadPharm SDS
Appearance	Colorless to light yellow liquid	Chem-Impex, ChemicalBook
Purity	≥ 97% or 98%	Chem-Impex, BroadPharm
Solubility	Soluble in water	BroadPharm, ChemicalBook

Safety and Handling Precautions

Proper handling of **Azido-PEG5-acid** is crucial to ensure personnel safety and maintain the integrity of the compound. The following precautions are based on standard laboratory safety protocols and information from supplier safety data sheets.

A comprehensive set of PPE should be worn at all times when handling **Azido-PEG5-acid** to minimize exposure.

PPE	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat)	Protects skin from contamination.
Respiratory Protection	Suitable respirator	Required when handling the substance outside of a fume hood or if aerosol formation is possible.

Engineering controls are the primary line of defense in minimizing exposure to hazardous chemicals.

Control	Specification	Rationale
Ventilation	Use only in a chemical fume hood or an area with appropriate exhaust ventilation.	Reduces the risk of inhalation.
Safety Stations	Accessible safety shower and eye wash station	Provides immediate decontamination in case of accidental exposure.

Aspect	Precaution
Safe Handling	Avoid contact with skin, eyes, and inhalation of any dust, vapors, or mist. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
Storage Conditions	Store in a tightly sealed container in a cool, well-ventilated area. Recommended storage temperature is -20°C for long-term stability. Keep away from direct sunlight and sources of ignition.
Incompatible Materials	Strong acids/alkalis and strong oxidizing/reducing agents.

Emergency Procedures

In the event of an accidental exposure or spill, the following first-aid and cleanup measures should be implemented immediately.

Situation	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek medical attention if irritation persists.
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing contaminated clothing. Seek medical attention if irritation occurs.
Inhalation	Remove the individual to fresh air. If symptoms persist or in severe cases, seek medical attention.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician or Poison Control Center.
Accidental Spill	Use personal protective equipment. Absorb the spill with an inert material such as sand or vermiculite. Collect the material into a closed container for disposal. Decontaminate the area by scrubbing with alcohol. Prevent the material from entering drains or water courses.

Stability and Reactivity

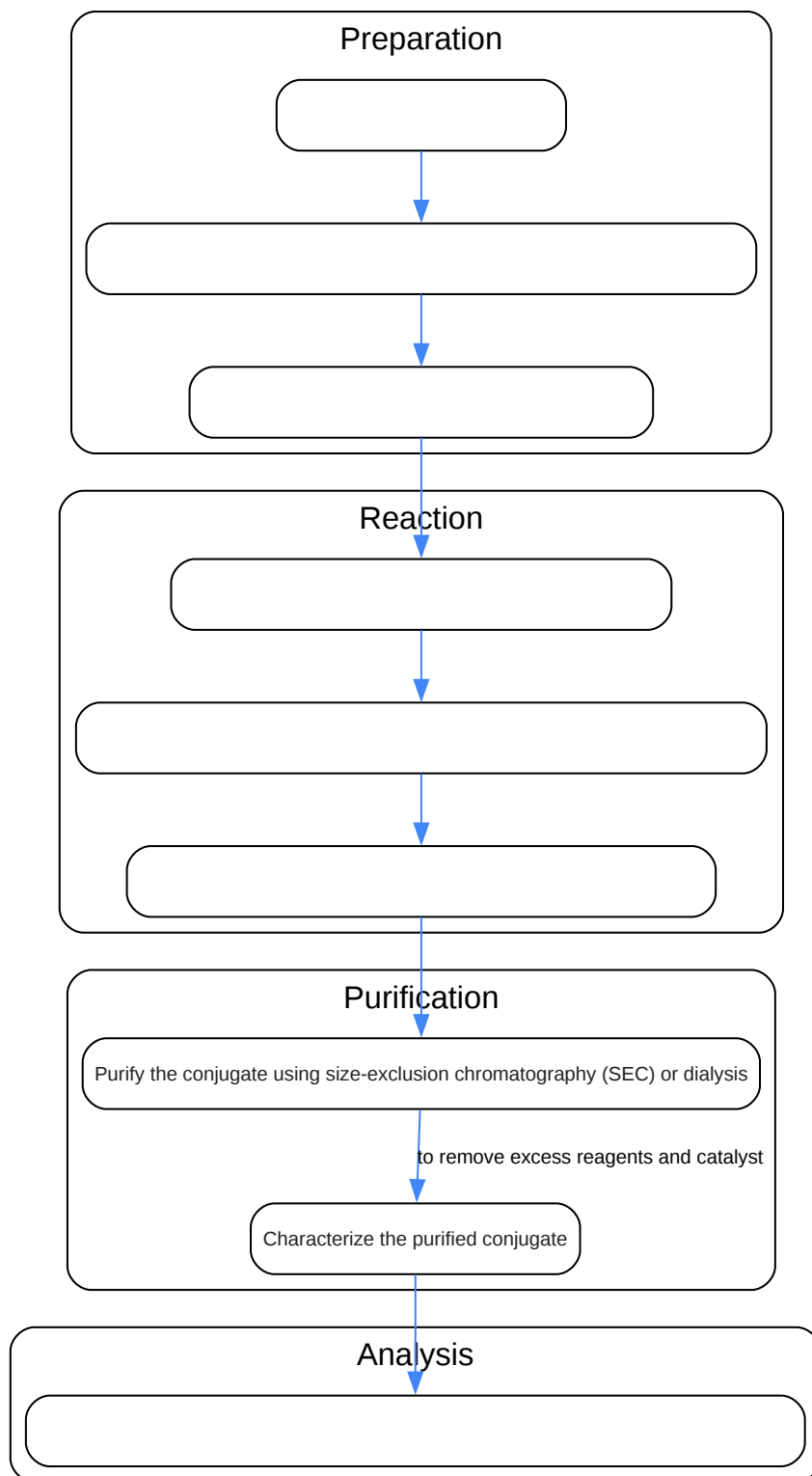
Aspect	Information
Reactivity	No specific reactivity data is available, but it is known to react with alkynes, BCN, and DBCO via its azide group, and with primary amines via its carboxylic acid group.
Chemical Stability	Stable under recommended storage conditions.
Hazardous Reactions	No data available on hazardous reactions.
Conditions to Avoid	Heat, flames, and sparks.
Hazardous Decomposition Products	May decompose under fire conditions to emit toxic fumes.

Experimental Protocols and Workflows

While specific experimental protocols for **Azido-PEG5-acid** are not detailed in the safety data sheets, a general workflow for its use in a bioconjugation reaction ("Click Chemistry") is provided below. This represents a common application for this type of molecule.

The following diagram illustrates a typical experimental workflow for conjugating **Azido-PEG5-acid** to a protein containing a terminal alkyne.

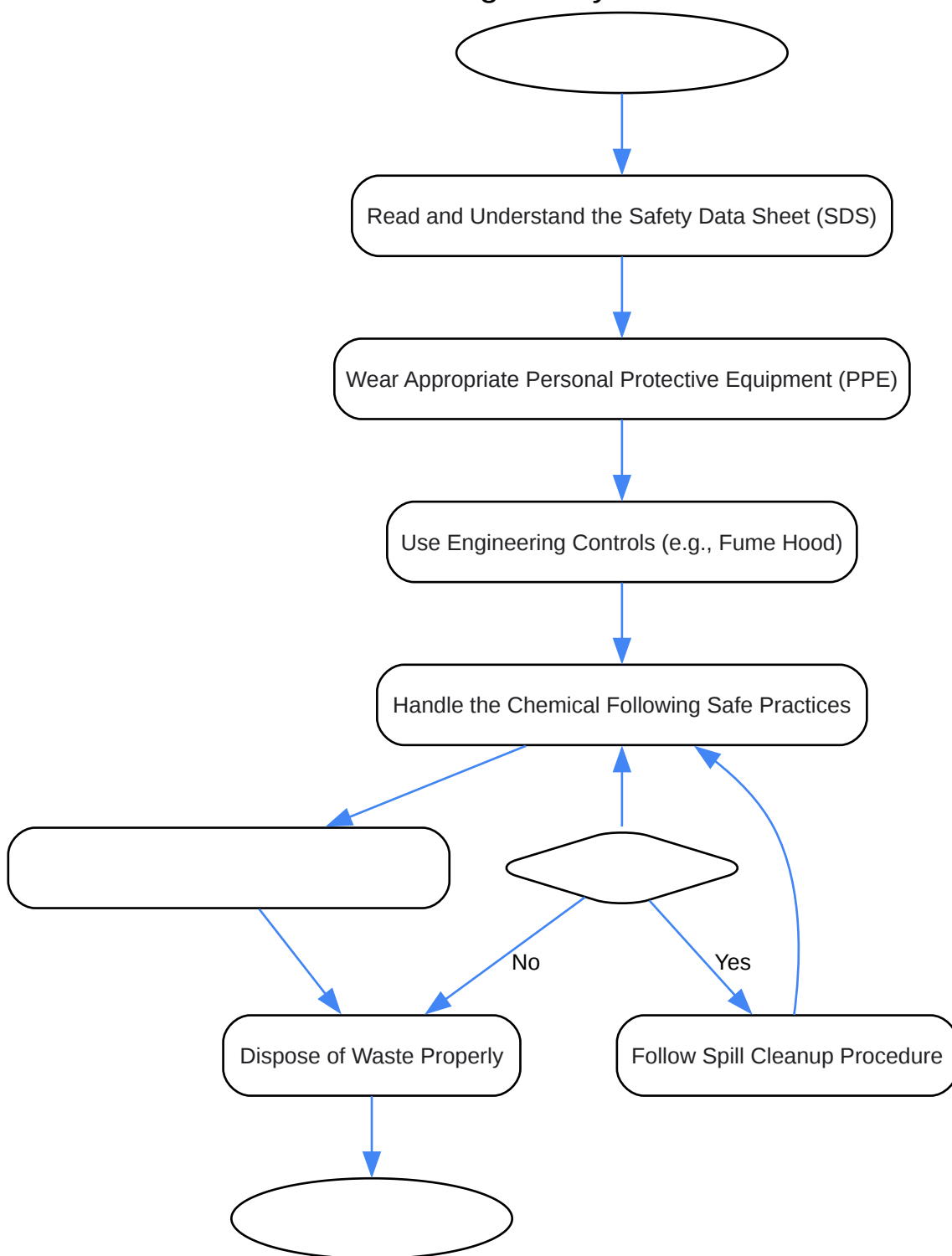
General Experimental Workflow for Bioconjugation

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Caption: A generalized workflow for a bioconjugation reaction using **Azido-PEG5-acid**.

The following diagram outlines the logical flow of actions and considerations for safely handling a chemical like **Azido-PEG5-acid** in a laboratory setting.

Chemical Handling Safety Workflow



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Caption: A logical workflow for the safe handling of laboratory chemicals.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations. It is recommended to arrange for disposal by a licensed disposal company. Do not allow the material to enter drains or water courses.

This technical guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet provided by the supplier. Always prioritize safety and follow established laboratory protocols when working with any chemical.

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